Application Note: High-Purity 2,6-Dimethyl-3-nitrophenol via Optimized Recrystallization

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Compound of Interest

Compound Name:	*2,6-Dimethyl-3-nitrophenol*
CAS No.:	*6994-63-4*
Cat. No.:	*B1293650*

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Abstract

This application note provides a detailed and scientifically grounded protocol for the purification of **2,6-Dimethyl-3-nitrophenol** by recrystallization. The methodology is designed for researchers, scientists, and professionals in drug development and organic synthesis who require a high-purity solid product. This guide explains the causal relationships behind experimental choices, from solvent selection to crystallization kinetics, ensuring a robust and reproducible procedure. All quantitative data is summarized for clarity, and a comprehensive troubleshooting guide addresses common challenges.

Introduction: The Rationale for Recrystallization

2,6-Dimethyl-3-nitrophenol is a substituted aromatic compound whose utility in research and development is contingent on its purity. Crude products from synthesis, typically involving the nitration of 2,6-dimethylphenol, often contain a mixture of unreacted starting materials, isomeric byproducts (such as 2,6-dimethyl-4-nitrophenol), and over-nitrated species.[1]

Recrystallization is a powerful and economical technique for purifying solid compounds.[2] Its efficacy is based on the principle that the solubility of a compound in a solvent is temperature-

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dependent.[3][4] An ideal recrystallization solvent will dissolve the target compound sparingly at room temperature but extensively at an elevated temperature.[3] As a saturated hot solution cools, the solubility of the target compound decreases, leading to the formation of a crystalline lattice that excludes impurities. The impurities, ideally, remain dissolved in the cooled solvent (mother liquor) or are removed beforehand via hot filtration if they are insoluble.[4] This protocol has been optimized for **2,6-Dimethyl-3-nitrophenol** by carefully selecting a solvent system that exploits its specific physicochemical properties.

Physicochemical Properties & Impurity Profile

A successful purification strategy requires a thorough understanding of the target compound's properties and likely contaminants.

Properties of 2,6-Dimethyl-3-nitrophenol

Property	Value	Source
Molecular Formula	$C_8H_9NO_3$	[5]
Molecular Weight	167.16 g/mol	[5]
Appearance	Yellow crystalline solid	[6]
Melting Point	96 - 98 °C (for the related 3-nitrophenol)	[7]
Solubility Profile	Poorly soluble in water; soluble in polar organic solvents like ethanol and methanol.	[6][8]

Note: The melting point of the purified product is a critical indicator of its purity. A sharp melting point range close to the literature value suggests high purity, while a broad and depressed range indicates the presence of impurities.[4]

Common Impurities

The primary impurities in crude **2,6-Dimethyl-3-nitrophenol** typically arise from the synthesis process and may include:

- Isomeric Byproducts: Other nitrated isomers of 2,6-dimethylphenol.

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- Unreacted Starting Materials: Residual 2,6-dimethylphenol.[9]
- Over-nitrated Products: Dinitro-dimethylphenol derivatives.
- Degradation Products: Colored, often tarry, materials resulting from side reactions.[1]

The Recrystallization Workflow: A Step-by-Step Guide

The following workflow is designed to maximize both purity and yield. The causality behind each step is explained to allow for informed optimization.

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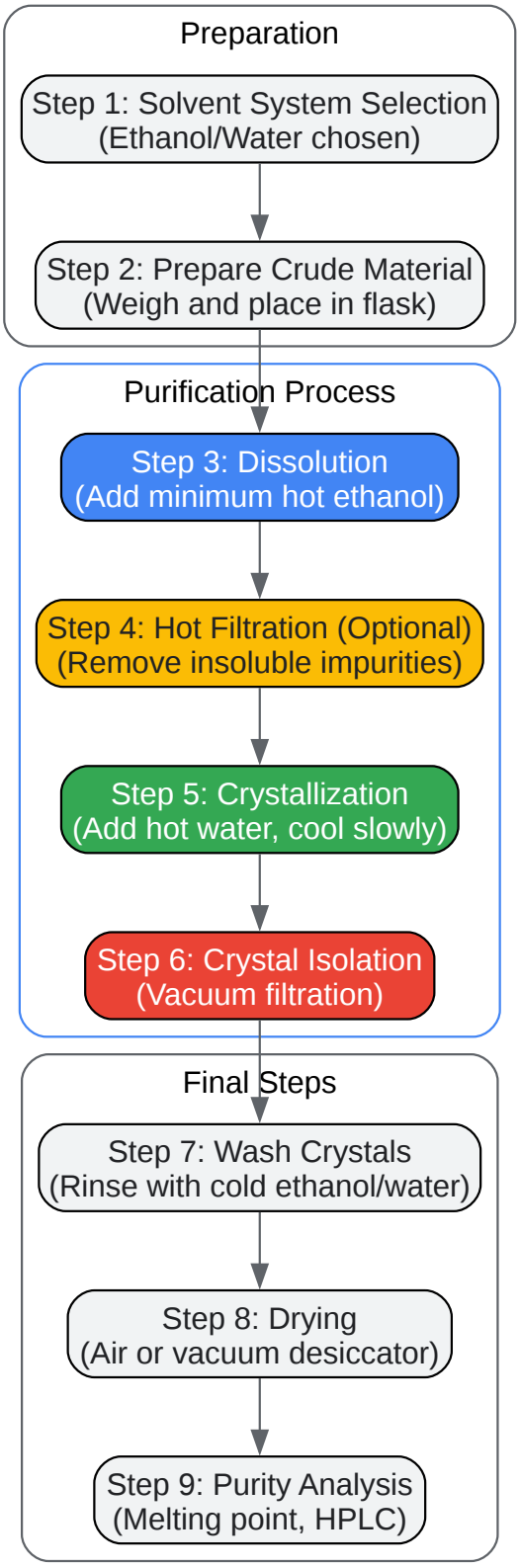

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